

Safety, handling, and storage guidelines for (2-Methyloxetan-2-yl)methanol

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Compound of Interest

Compound Name: (2-Methyloxetan-2-yl)methanol

Cat. No.: B1274435

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An In-depth Technical Guide to the Safety, Handling, and Storage of **(2-Methyloxetan-2-yl)methanol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the available safety, handling, and storage guidelines for **(2-Methyloxetan-2-yl)methanol** (CAS No: 305347-21-1, alternate CAS No: 61266-71-5). Due to the limited publicly available data for this specific compound, this document combines information from supplier safety data sheets, data on structurally related compounds, and general best practices for handling laboratory chemicals with similar functional groups.

Chemical and Physical Properties

Quantitative data for **(2-Methyloxetan-2-yl)methanol** is not extensively documented in publicly accessible sources. The following table summarizes the available information. For context, data for the structurally different but related compound, (2-methyloxiran-2-yl)methanol, is included to provide a general idea of the expected properties of a small, cyclic ether with a methanol group.

Property	(2-Methyloxetan-2-yl)methanol	(2-methyloxiran-2-yl)methanol (for comparison)	Source
Molecular Formula	C5H10O2	C4H8O2	[1]
Molecular Weight	102.13 g/mol	88.11 g/mol	[1]
Boiling Point	157.8 ± 8.0 °C at 760 mmHg	141.8 °C	[1]
Flash Point	Not Available	62.8 °C	
Density	Not Available	1.084 g/cm ³	

Hazard Identification and Classification

Based on information from chemical suppliers, [(2R)-2-Methyloxetan-2-yl]methanol is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

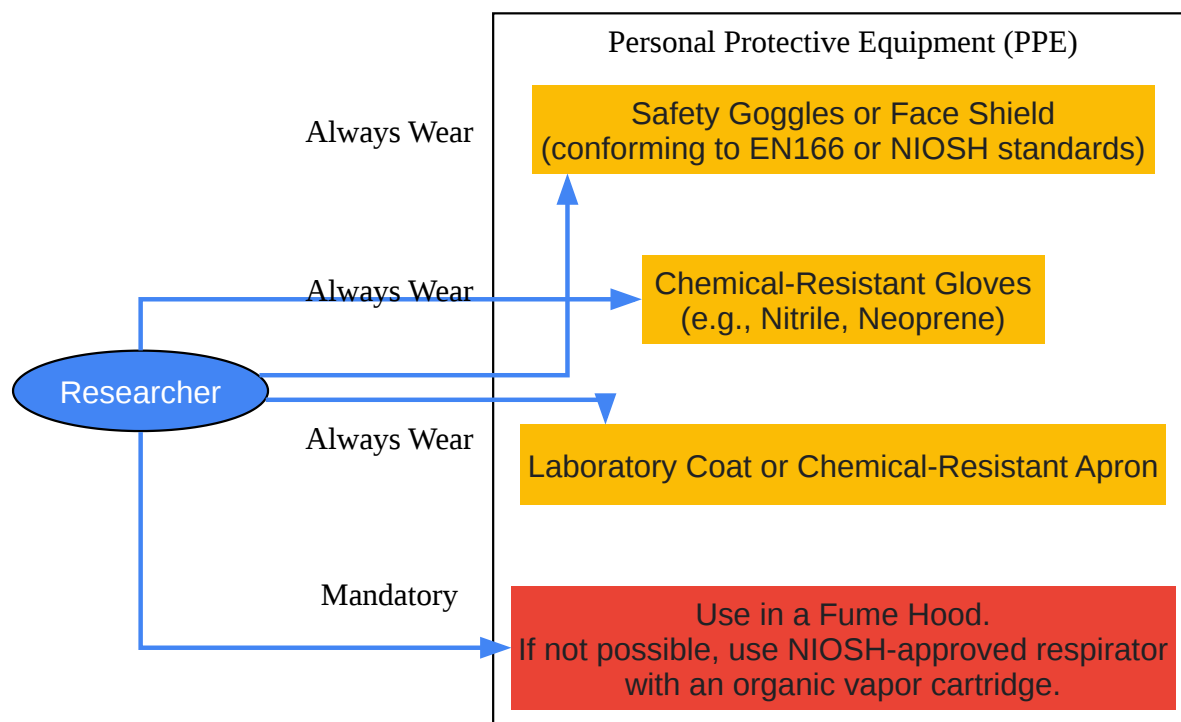
The signal word for this compound is Warning.

Safety and Handling Precautions

Given the hazard classifications, the following handling procedures are recommended. These are based on general principles for handling hazardous laboratory chemicals.

Personal Protective Equipment (PPE)

A diagrammatic representation of the recommended PPE is provided below.



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Caption: Recommended Personal Protective Equipment (PPE).

Engineering Controls

- Work with **(2-Methyloxetan-2-yl)methanol** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the work area.

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the chemical.

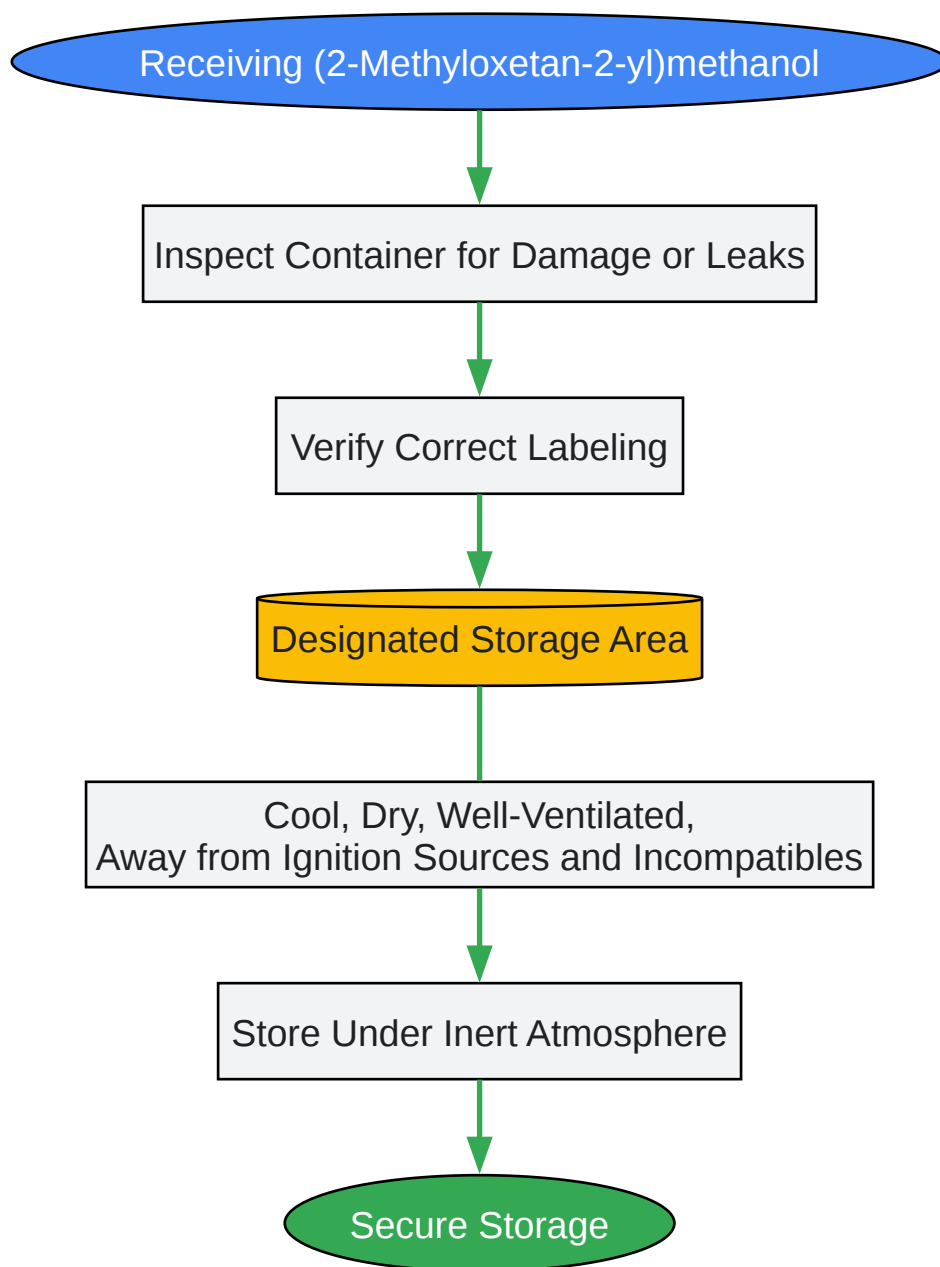
- Remove contaminated clothing and wash it before reuse.

Storage Guidelines

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store in an inert atmosphere.
- Avoid contact with strong oxidizing agents and strong acids, as oxetanes can be unstable under acidic conditions.

The logical workflow for safe storage is illustrated in the following diagram:



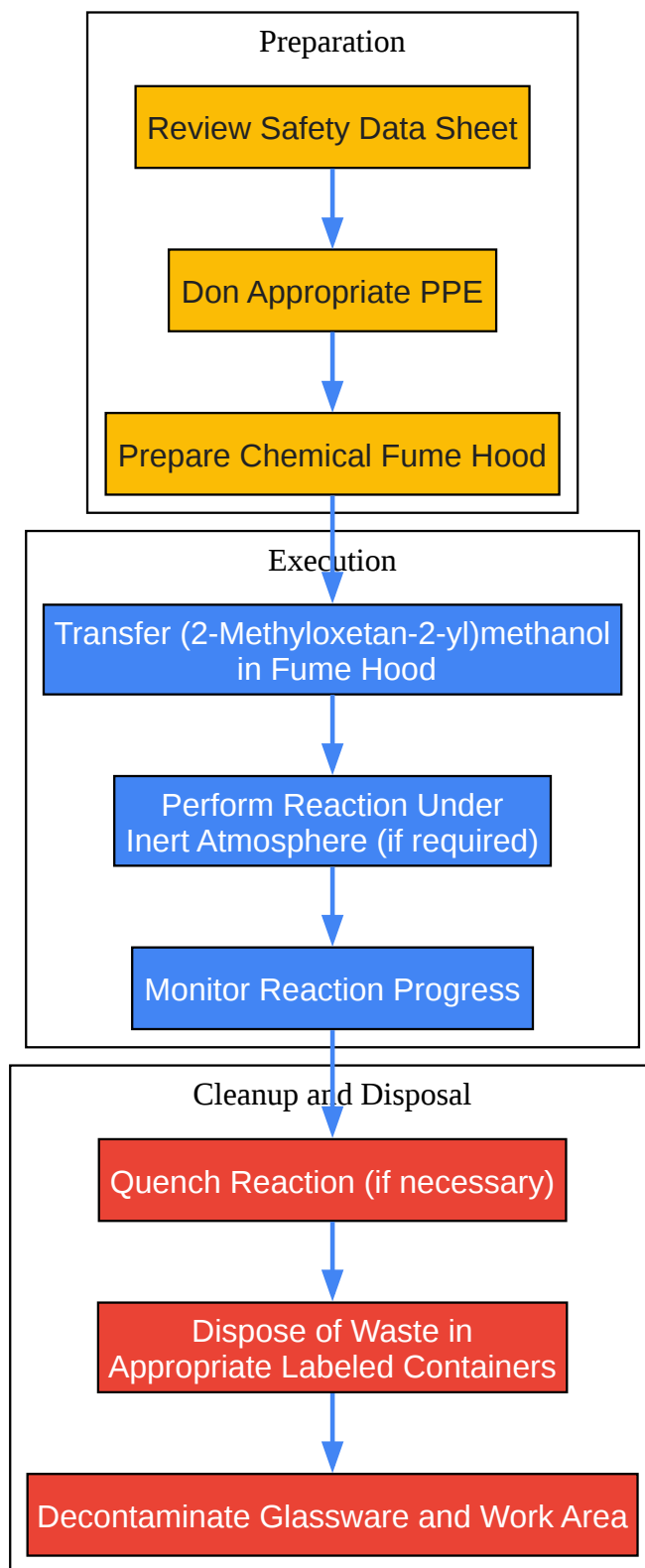
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Caption: Logical workflow for safe storage.

Experimental Protocols

Detailed experimental protocols for the synthesis or handling of **(2-Methyloxetan-2-yl)methanol** are not readily available in the searched literature. However, a general workflow for a hypothetical experiment involving this compound is provided below. This workflow is

based on standard laboratory procedures for handling liquid reagents with similar hazard profiles.



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Caption: General experimental workflow.

Toxicological Information

Specific toxicological data such as LD50 or LC50 values for **(2-Methyloxetan-2-yl)methanol** are not available in the searched sources. The hazard statements indicate that the compound is harmful through ingestion and inhalation and causes skin and eye irritation. The toxicological properties have not been fully investigated. As with any chemical with limited toxicological data, it should be handled with a high degree of caution, assuming it to be potentially toxic.

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician.
- If on Skin: Remove immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: In case of fire, toxic fumes may be formed.
- Protective Equipment: Wear self-contained breathing apparatus and full protective clothing.

Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation. Wear appropriate personal protective equipment (see Section 3.1). Avoid breathing vapors, mist, or gas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Containment and Cleaning Up:** Absorb with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.

Disclaimer: This document is intended for informational purposes only and is based on the limited data available. It is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the most current SDS for **(2-Methyloxetan-2-yl)methanol** before handling this chemical. All laboratory work should be conducted by trained professionals in accordance with established safety protocols and regulations.

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References

- 1. [61266-71-5][C₅H₁₀O₂][MFCD00078302][有机合成-上海珂华生物有限公司 [coolpharm.com]]
- To cite this document: BenchChem. [Safety, handling, and storage guidelines for (2-Methyloxetan-2-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274435#safety-handling-and-storage-guidelines-for-2-methyloxetan-2-yl-methanol]

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